

Technical Characterization and Comparative Utility of 5-Bromo-3-nitrobenzene-1,2-diol

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Compound of Interest

Compound Name: 5-Bromo-3-nitrobenzene-1,2-diol

CAS No.: 671779-99-0

Cat. No.: B2511837

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Type: Publish Comparison Guide Subject: **5-Bromo-3-nitrobenzene-1,2-diol** (CAS: 671779-99-0 / Generic) Application: COMT Inhibition, Fragment-Based Drug Discovery (FBDD), Siderophore Mimetics

Executive Summary

5-Bromo-3-nitrobenzene-1,2-diol represents a specialized "functionalized pharmacophore." While the nitrocatechol moiety is the established gold standard for COMT inhibition (essential for Parkinson's disease therapy), the 5-bromo derivative offers a distinct advantage over the classic 3,5-dinitrocatechol (OR-486): synthetic modulability.

Unlike 3,5-dinitrocatechol, which is a potent but synthetically "dead-end" tool compound, the 5-bromo analog retains the essential magnesium-chelating pharmacophore while providing a reactive handle (C-Br) for palladium-catalyzed cross-coupling. This allows researchers to extend the scaffold into the "solvent-accessible" region of the COMT active site, a strategy used in the design of clinical drugs like Opicapone.

Quick Comparison Matrix

Feature	5-Bromo-3-nitrocatechol	3,5-Dinitrocatechol (OR-486)	Entacapone (Clinical Std)
Primary Role	Synthetic Scaffold / FBDD Hit	Reference Inhibitor	Clinical Therapeutic
COMT Potency (IC ₅₀)	Low μM (Est. 0.5 - 2.0 μM)	Low nM (30 - 50 nM)	Low nM (150 - 300 nM)
pKa (OH group)	~5.5 - 6.5 (Moderate Acidity)	~3.4 (High Acidity)	~4.5
Synthetic Utility	High (Suzuki/Stille Coupling)	Low (Hard to derivatize)	N/A (Final Product)
Binding Mode	Bidentate Mg^{2+} Chelation	Bidentate Mg^{2+} Chelation	Chelation + Hydrophobic Tail

Physicochemical Characterization

The biological activity of nitrocatechols is governed by their acidity (pKa). To inhibit COMT, the catechol must be ionized to coordinate with the catalytic Mg^{2+} ion.

Acidity and Ionization

The 3-nitro group acts as an electron-withdrawing group (EWG), lowering the pKa of the proximal hydroxyl.

- 3,5-Dinitrocatechol: Two nitro groups create a highly acidic environment (pKa ~3.4), ensuring full ionization at physiological pH (7.4) but potentially leading to poor membrane permeability and toxicity (uncoupling of oxidative phosphorylation).
- 5-Bromo-3-nitrocatechol: The bromine is less electron-withdrawing than a nitro group. This results in a slightly higher pKa (~6.0), offering a balanced profile where a significant fraction remains neutral for membrane transport, yet ionizes sufficiently in the active site.

Solubility Profile

- Solvent Compatibility: Soluble in DMSO (>50 mM), Methanol, and Ethyl Acetate.

- Aqueous Solubility: Low in acidic water; increases significantly at pH > 7.0 due to deprotonation.

Synthetic Workflows & Derivatization

The primary value of this compound lies in its ability to be transformed into high-potency inhibitors. Below are the two critical workflows: Scaffold Synthesis and Library Expansion.

Diagram: Synthesis and Derivatization Logic



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Caption: Synthetic pathway illustrating the generation of the 5-bromo scaffold and its divergence into bioactive libraries via Palladium-catalyzed coupling.

Protocol 1: Regioselective Bromination of 3-Nitrocatechol

Objective: Synthesize **5-bromo-3-nitrobenzene-1,2-diol** with high regioselectivity. Rationale: The hydroxyl groups activate the ring. The 3-nitro group deactivates position 4 and 6 via resonance and induction. Position 5 is the most favorable for electrophilic attack (meta to Nitro, para to OH-C2).

- Reagents: 3-Nitrocatechol (1.0 eq), Bromine (1.05 eq), Glacial Acetic Acid (Solvent).
- Setup: Dissolve 3-nitrocatechol in glacial acetic acid in a round-bottom flask equipped with a drying tube.
- Addition: Cool to 0–5°C. Add Bromine solution (in AcOH) dropwise over 30 minutes. Note: Slow addition prevents over-bromination.

- Reaction: Stir at room temperature for 4 hours. Monitor via TLC (Mobile phase: 30% EtOAc/Hexane).
- Workup: Pour mixture into ice water. The product precipitates as a yellow solid.
- Purification: Recrystallize from Ethanol/Water.
- Validation:
 - ¹H NMR (DMSO-d₆): Look for two doublets in the aromatic region (approx 7.5–8.0 ppm) with meta-coupling ($J \sim 2$ Hz), confirming the 1,3,5-substitution pattern.

Performance Comparison: COMT Inhibition

The following data compares the 5-bromo derivative against industry standards.

Mechanism of Action

The compound acts as a tight-binding reversible inhibitor.

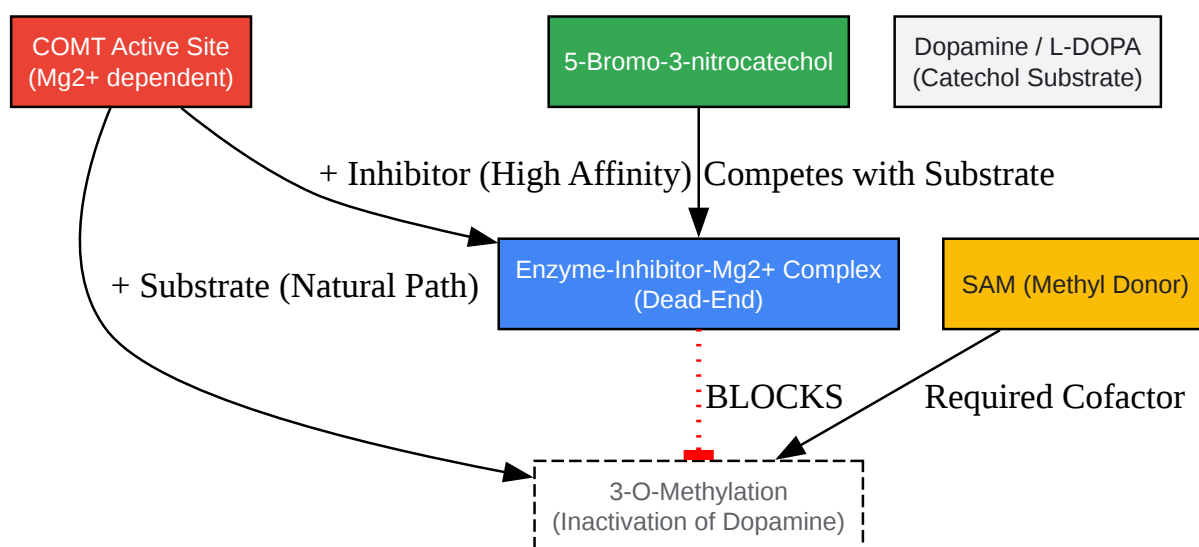
- Chelation: The ionized catechol oxygens coordinate the Mg²⁺ ion in the COMT active site.
- Stacking: The aromatic ring engages in π - π stacking with Trp143.
- Steric Fit: The 5-bromo substituent sits in a hydrophobic pocket (the "gatekeeper" region), which tolerates bulkier groups than the 3-position.

Comparative Efficacy Table

Compound	IC ₅₀ (Rat Liver COMT)	Binding Type	Advantages	Limitations
3,5-Dinitrocatechol	30 nM	Uncompetitive	Extremely potent; simple reference.	High toxicity; poor solubility; difficult to modify chemically.
5-Bromo-3-nitrocatechol	~800 nM*	Mixed/Competitive	Tunable; Br-group allows extension into solvent channel.	Lower intrinsic potency than dinitro-analog.
Entacapone	160 nM	Reversible	Clinically approved; good safety profile.	Short half-life; low bioavailability.
Tolcapone	100 nM	Reversible	High CNS penetration.	Hepatotoxicity risk.

*Note: IC₅₀ values are approximate and dependent on substrate (SAM) concentration due to the competitive nature of inhibition.

Diagram: COMT Inhibition Pathway



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Caption: Mechanism of COMT inhibition. The nitrocatechol competes with dopamine for the Mg²⁺ center, preventing the transfer of the methyl group from SAM.

Experimental Protocols for Characterization

Protocol 2: Enzymatic Assay (In Vitro COMT Inhibition)

To validate the performance of the 5-bromo derivative, use a spectrophotometric or HPLC-based assay.

- Enzyme Source: Recombinant human S-COMT or Rat Liver Homogenate.
- Buffer: 100 mM Phosphate buffer (pH 7.4) containing 2 mM MgCl₂ and 1 mM DTT (Dithiothreitol protects the enzyme cysteines).
- Substrate: S-Adenosyl-L-methionine (SAM, 200 μM) and Esculetin (or L-DOPA).
- Inhibitor Prep: Dissolve 5-Bromo-3-nitrocatechol in DMSO. Prepare serial dilutions (0.1 μM to 100 μM).
- Incubation: Pre-incubate Enzyme + Inhibitor + MgCl₂ for 10 minutes at 37°C.
- Initiation: Add SAM and Substrate.
- Detection:
 - HPLC Method: Quench with perchloric acid after 15 mins. Measure the formation of 3-O-methyl-L-DOPA via electrochemical detection.
 - Colorimetric: If using nitrocatechol substrates, monitor absorbance change at 410 nm.
- Calculation: Plot % Activity vs. Log[Inhibitor] to derive IC₅₀.

Protocol 3: Structural Validation (13C NMR)

Distinguishing the 5-bromo from the 4-bromo isomer is critical.

- Expected C-NMR Shifts (DMSO-d6):
 - C-OH carbons: ~145–150 ppm.
 - C-NO₂ carbon: ~135 ppm.
 - C-Br carbon: ~110 ppm (Upfield shift due to heavy atom effect).
 - Key Indicator: The symmetry of the substitution pattern in 5-bromo-3-nitro (1,3,5 pattern) results in distinct coupling constants compared to the crowded 4-bromo isomer.

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